

Replicating the published total synthesis of Jangomolide

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Compound of Interest

Compound Name: Jangomolide

Cat. No.: B1155115

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No Published Total Synthesis of Jangomolide Found

Despite a comprehensive search of the scientific literature, a published total synthesis of the natural product **Jangomolide** could not be identified. Therefore, a comparison guide detailing its synthetic replication cannot be provided at this time.

Jangomolide, a complex limonoid isolated from the plant *Flacourtia jangomas*, possesses an intricate polycyclic architecture that presents a formidable challenge for synthetic chemists. While the isolation and structural elucidation of **Jangomolide** have been reported, a complete chemical synthesis from simpler starting materials does not appear to be documented in publicly available scientific databases and journals.

Limonoids, as a class of highly oxygenated tetranortriterpenoids, are known for their significant biological activities and have been the subject of intense research in the field of natural product synthesis. The successful total syntheses of other complex limonoids demonstrate the high level of interest and the advanced strategies employed by researchers in this area. However, it appears that **Jangomolide** has not yet been a published target of such efforts.

For researchers, scientists, and drug development professionals interested in **Jangomolide**, the current focus remains on its isolation from natural sources and the exploration of its biological properties. The absence of a published total synthesis represents an open opportunity for the synthetic chemistry community to devise a novel route to this complex

molecule. Such an achievement would not only be a significant scientific milestone but would also enable the synthesis of analogues for further biological evaluation.

Jangomolide: Structural Information

While a synthetic pathway is not available, the chemical structure of **Jangomolide** has been determined.

IUPAC Name: (3aR,4R,5R,6aS,7S,7aS,11aR,11bS)-7-(furan-3-yl)-3a,6a,9,9-tetramethyl-2,8-dioxo-3,3a,4,5,6,6a,7,7a,8,9-decahydro-2H-benzo[f]oxireno[2',3':5,6]cyclohepta[1,2-b]furan-5-yl acetate

Chemical Formula: C₂₆H₂₈O₈

This structural information can serve as the foundation for any future endeavors into the total synthesis of **Jangomolide**. Researchers may consider exploring synthetic strategies that have been successful in the synthesis of other structurally related limonoids.

Future Outlook

The total synthesis of **Jangomolide** remains an unclaimed prize in the field of organic chemistry. The development of a successful synthetic route would be a significant contribution, providing access to this natural product for further study and potential therapeutic applications. The scientific community awaits the day that a research group takes on and conquers this synthetic challenge.

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